

o-Terphenyl Technical Support Center: A Guide for Researchers

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Compound of Interest

Compound Name: **O-Terphenyl**

Cat. No.: **B166444**

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Welcome to the comprehensive support guide for **o-terphenyl**. This document is designed to provide researchers, scientists, and drug development professionals with in-depth technical information, best practices for handling and storage, and robust troubleshooting advice. Our goal is to ensure your experiments are safe, efficient, and reproducible by addressing potential challenges before they arise.

Section 1: Understanding o-Terphenyl: Core Properties and Characteristics

o-Terphenyl is an aromatic hydrocarbon that sees use in a variety of applications, including as a heat transfer fluid, a plasticizer, and in the synthesis of functional molecules for materials science and drug discovery.^{[1][2]} Its physical and chemical properties are crucial to understanding its behavior in experimental settings.

Key Physical and Chemical Properties of o-Terphenyl

Property	Value	Source(s)
CAS Number	84-15-1	[3]
Molecular Formula	C ₁₈ H ₁₄	[4]
Molecular Weight	230.30 g/mol	[4]
Appearance	Colorless to light-yellow solid (crystalline or flake-like)	[1][5]
Melting Point	56-59 °C (133-138 °F)	[2]
Boiling Point	332-337 °C (630-639 °F)	[1][2]
Solubility	Insoluble in water. Sparingly soluble in lower alcohols and glycols. Very soluble in common aromatic solvents like toluene and benzene, as well as dichloromethane and carbon tetrachloride.	[1][2]
Vapor Pressure	<1 Pa at 25 °C	[1]
Density	1.16 g/cm ³	[1]
Flash Point	163-171 °C (325-339 °F)	[5]

Section 2: Safety First: Hazard Identification and Personal Protection

o-Terphenyl is a combustible solid and presents moderate toxicity if ingested or inhaled.[3][5] Adherence to strict safety protocols is non-negotiable.

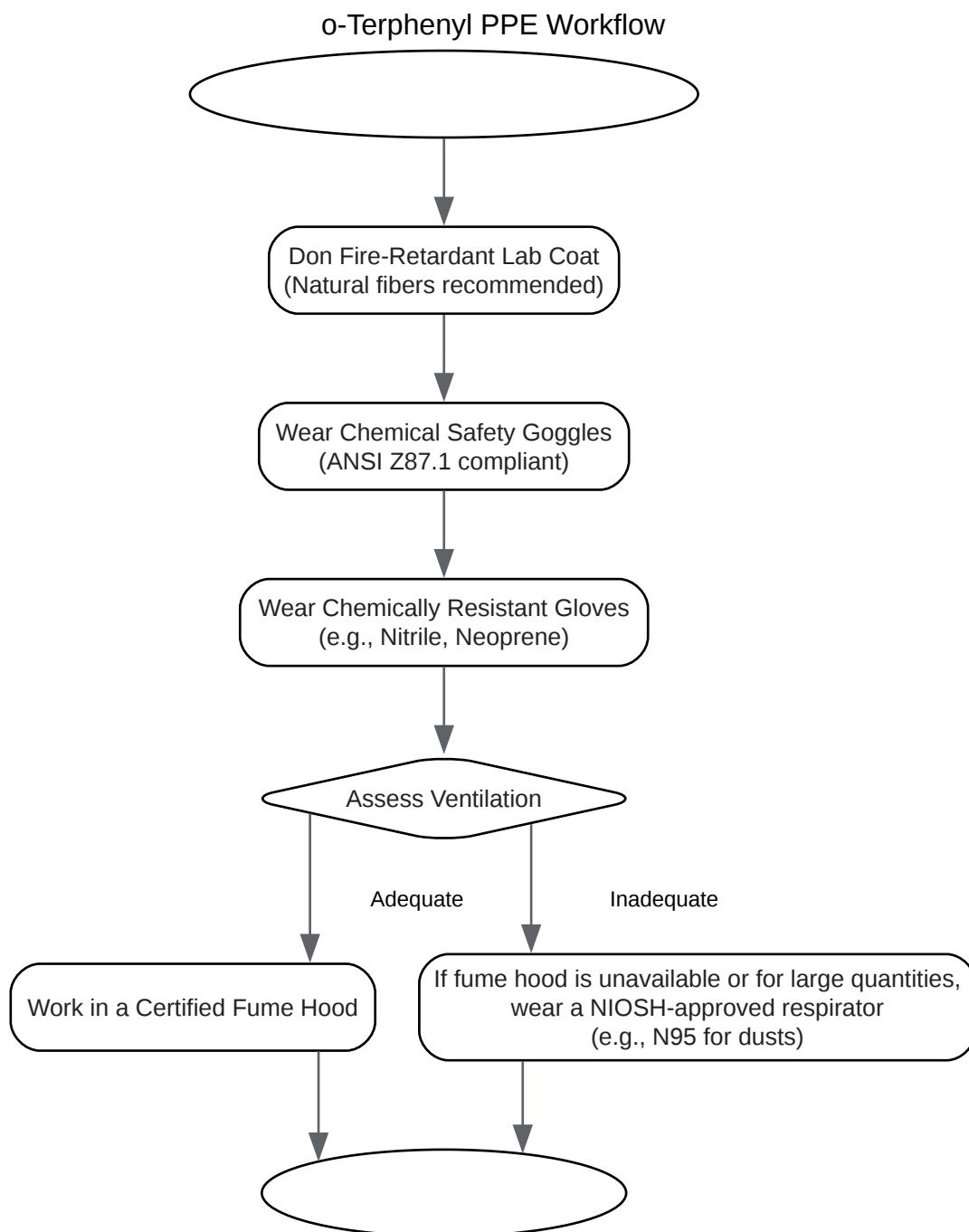
GHS Hazard Classification:

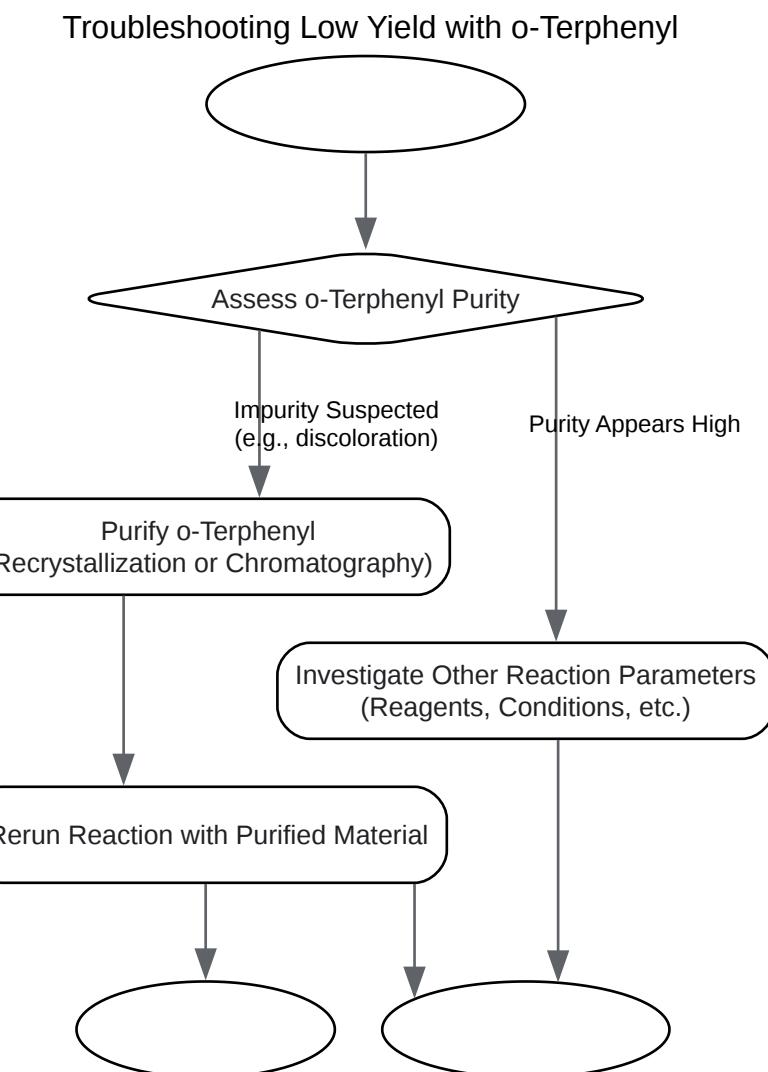
- Acute Toxicity, Oral (Category 4)[3]
- Acute Toxicity, Inhalation (Category 3)[3]

- Serious Eye Irritation (Category 2A)[3]
- Hazardous to the aquatic environment, long-term hazard (Category 1)[3]

Personal Protective Equipment (PPE) Workflow

Proper PPE is the first line of defense against exposure. The following workflow should be followed every time **o-terphenyl** is handled.



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Sources

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- To cite this document: BenchChem. [o-Terphenyl Technical Support Center: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166444#o-terphenyl-handling-and-storage-best-practices>]

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